

Introduction to 1,2-Dimethylpropylamine

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Compound of Interest

Compound Name: 1,2-Dimethylpropylamine

CAS No.: 598-74-3

Cat. No.: B1361077

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1,2-Dimethylpropylamine, also known by its IUPAC name 3-Methyl-2-butanamine, is a primary aliphatic amine. Its structure, featuring a branched alkyl chain, significantly influences its physical and chemical behavior, making it a valuable building block and intermediate in organic synthesis.

- Chemical Identity:
 - Common Name: **1,2-Dimethylpropylamine**
 - IUPAC Name: 3-Methyl-2-butanamine[1][2][3][4]
 - Synonyms: 2-Amino-3-methylbutane, 3-Methyl-2-butylamine[5]
 - CAS Number: 598-74-3[1][4][5][6]
 - Molecular Formula: C₅H₁₃N[1]
 - Molecular Weight: 87.16 g/mol [1][5][6]
- Structural Influence on Properties: The molecular structure, (CH₃)₂CHCH(CH₃)NH₂, consists of a five-carbon backbone with a primary amine group (-NH₂) on the second carbon. The presence of the amine group allows for hydrogen bonding, a key intermolecular force that elevates its boiling point compared to alkanes of similar molecular weight. However, the steric hindrance from the branched methyl groups can slightly modulate the strength of these interactions.

- Significance and Applications: **1,2-Dimethylpropylamine** serves multiple roles in scientific and industrial settings. It is utilized as a standard in analytical chemistry, specifically in the separation of alkali and alkaline earth metal cations using capillary electrochromatography.[1][6][7] In organic synthesis, it functions as a versatile solvent, catalyst, and intermediate for the production of pharmaceuticals, agrochemicals, and rubber chemicals.[8] Its properties also lend it to use as a corrosion inhibitor.[8]

Core Physicochemical Properties

The accurate characterization of a compound's physical properties is fundamental to its application in a laboratory or industrial setting. The following table summarizes the key physicochemical data for **1,2-Dimethylpropylamine**.

Property	Value	Source(s)
Boiling Point	84-87 °C	[1][2][3][4][6][7]
Melting Point	-50 °C	[1][4][6]
Density	0.757 g/mL at 25 °C	[1][4][6][7]
Refractive Index (n _{20/D})	1.4055	[1][4][6][7]
Flash Point	-18 °F (-28 °C) [closed cup]	[1][6]
pKa (Predicted)	10.80 ± 0.10	[1][4]
Appearance	Colorless to light-yellow liquid oil	[1][4]
Solubility	Sparingly soluble in Chloroform, slightly in Methanol.[1][4] Note: Reports on water solubility vary, with some sources indicating miscibility[8] and others stating it does not mix well.	

In-depth Analysis of the Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure exerted on it. For **1,2-dimethylpropylamine**, the literature consistently reports a boiling point in the range of 84-87 °C at standard atmospheric pressure.[1][4][6][7] One source specifies a value of 85.5 °C.[5] This value is a direct consequence of the intermolecular forces at play:

- **Hydrogen Bonding:** As a primary amine, the N-H bonds are polarized, allowing molecules to form hydrogen bonds with one another. This is the strongest intermolecular force present and is the primary reason for its relatively high boiling point.
- **Van der Waals Forces:** These temporary dipole-dipole interactions contribute to the overall intermolecular attraction. The branched structure of **1,2-dimethylpropylamine**, while having the same molecular weight as a straight-chain amine like pentylamine, results in a more compact, spherical shape. This reduces the surface area available for van der Waals interactions, which typically lowers the boiling point compared to its linear isomer.
- **Dipole-Dipole Interactions:** The polar C-N and N-H bonds create a net molecular dipole, leading to additional electrostatic attractions between molecules.

The interplay of these forces dictates the energy required to transition the substance from the liquid to the gaseous phase.

Experimental Determination of Boiling Point

Accurate boiling point determination is crucial for verifying the purity of a substance and for process control in chemical synthesis.

Theoretical Principles

A liquid boils when its molecules have enough thermal energy to overcome the intermolecular forces holding them together, allowing them to escape into the vapor phase. This occurs when the liquid's internal vapor pressure equals the external atmospheric pressure. Therefore, any experimental setup must accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.[9][10]

Recommended Methodology: Thiele Tube Method

For determining the boiling point of small quantities of liquid (1-2 mL), the Thiele tube method is a classic, reliable, and self-validating technique. It is safer and requires less material than a full distillation. The principle relies on trapping the substance's vapor in a capillary tube; the boiling point is the temperature at which the external pressure is re-established inside the capillary during cooling.^[11]

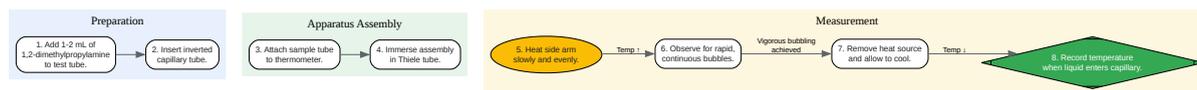
Detailed Experimental Protocol

- Apparatus Assembly:
 - Secure a Thiele tube to a retort stand using a clamp. Fill the tube with a high-boiling, non-flammable liquid (e.g., mineral oil or silicone oil) to a level just above the top of the side-arm.
 - Causality: The Thiele tube is designed to ensure uniform heating of the oil bath via convection, which is critical for an accurate temperature reading.
 - Attach a small test tube (e.g., 75x10 mm) to a thermometer using a small rubber band or wire. The bottom of the test tube should be level with the thermometer's bulb.
 - Add approximately 1-2 mL of **1,2-dimethylpropylamine** to the test tube.
 - Take a capillary tube (sealed at one end) and place it into the test tube with the open end facing down.
- Heating and Observation:
 - Immerse the thermometer and attached sample tube into the Thiele tube, ensuring the sample is level with the middle of the oil. The rubber band must remain above the oil level to prevent degradation.
 - Gently heat the side arm of the Thiele tube with a microburner or hot air gun.^[11] Heat slowly, aiming for a temperature increase of 1-2 °C per minute as you approach the expected boiling point (approx. 85 °C).
 - Causality: Slow, steady heating is paramount to ensure thermal equilibrium between the oil bath, the sample, and the thermometer. Rapid heating will cause the thermometer

reading to lag behind the actual sample temperature, leading to inaccurate results.

- As the liquid heats, dissolved air will first be expelled from the capillary tube. As the boiling point is reached, the vapor pressure of the **1,2-dimethylpropylamine** will overcome the atmospheric pressure, and a rapid, continuous stream of bubbles will emerge from the capillary tube.[11]
- Measurement and Validation:
 - Once a vigorous and steady stream of bubbles is observed, remove the heat source.
 - The bubbling will slow down and stop as the apparatus cools. The precise moment the bubbling ceases and the liquid just begins to be drawn back into the capillary tube, the internal pressure of the trapped vapor equals the external atmospheric pressure.
 - Trustworthiness: This point is the true boiling point. The temperature recorded at this exact moment is the experimental boiling point of **1,2-dimethylpropylamine**. The self-validating nature of this protocol comes from the direct observation of the pressure equilibrium.
 - Allow the apparatus to cool significantly before repeating the measurement for confirmation. Record the ambient barometric pressure, as boiling point is pressure-dependent.

Visualization of Experimental Workflow



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Caption: Workflow for Boiling Point Determination using the Thiele Tube Method.

Safety, Handling, and Storage

1,2-Dimethylpropylamine is a hazardous substance and must be handled with appropriate precautions.

- Hazard Identification:
 - Physical Hazards: Highly flammable liquid and vapor (H225).[6] Vapors may form explosive mixtures with air.
 - Health Hazards: Harmful if swallowed (H302) and toxic in contact with skin (H311).[6] Causes severe skin burns and serious eye damage (H314).[6] May cause respiratory irritation.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.
 - Skin Protection: Wear chemically resistant gloves (e.g., nitrile or neoprene), a lab coat, and closed-toe shoes. An apron may be required for larger quantities.
 - Respiratory Protection: All handling should be performed in a certified chemical fume hood to avoid inhalation of vapors.[12]
- Handling and Storage:
 - Keep away from heat, sparks, open flames, and other ignition sources.[12] Use non-sparking tools.
 - Store in a tightly closed container in a dry, cool, and well-ventilated area designated for flammable liquids.[1][12] Recommended storage temperature is 2-8°C.[1][4]
 - Ground and bond containers when transferring material to prevent static discharge.
- First Aid and Spill Response:
 - Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.

- Skin Contact: Immediately remove all contaminated clothing and rinse skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- Spills: Eliminate all ignition sources. Absorb with an inert, non-combustible material (e.g., sand, vermiculite) and place in a suitable container for disposal.

Conclusion

The boiling point of **1,2-dimethylpropylamine**, reliably determined to be in the range of 84-87 °C, is a critical parameter governed by its unique molecular structure and the resulting intermolecular forces. This guide provides the foundational data and a validated experimental protocol necessary for its safe and effective use in a research or developmental setting. A thorough understanding of its physicochemical properties, coupled with strict adherence to safety protocols, is essential for any professional working with this versatile chemical compound.

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